

Essential Guide to Urolithin C Disposal for Laboratory Professionals

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For immediate reference, this guide provides a comprehensive overview of the proper disposal procedures for **Urolithin C**, a gut-microbial metabolite of Ellagic acid used in research. Adherence to these protocols is critical for ensuring laboratory safety and environmental protection.

Researchers and laboratory personnel must handle **Urolithin C** with care, recognizing its potential biological activity. While a specific Safety Data Sheet (SDS) for **Urolithin C** is not readily available, data from related urolithins, such as Urolithin A and Urolithin B, provide essential guidance on safe disposal practices. The fundamental principle is to manage **Urolithin C** waste in accordance with all applicable local, state, and federal regulations for chemical waste.

Key Chemical and Safety Data

Below is a summary of the known properties of **Urolithin C**. This information is crucial for a proper risk assessment before handling and disposal.



Property	Value	Source
Chemical Name	3,8,9-Trihydroxy-6H- benzo[c]chromen-6-one	[1]
CAS Number	165393-06-6	[1][2]
Molecular Formula	C13H8O5	[1][2]
Molecular Weight	244.2 g/mol	[1][2]
Appearance	Solid	[3]
Storage	Powder: -20°C for 3 years; In solvent: -80°C for 1 year	[3][4]

Note: The hazard profile for **Urolithin C** is not fully characterized. However, it is known to induce apoptosis and stimulate reactive oxygen species (ROS) formation, warranting careful handling.[1][4]

Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe disposal of **Urolithin C** from a laboratory setting.

- 1. Personal Protective Equipment (PPE):
- Always wear appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves, when handling Urolithin C.[5][6]
- 2. Waste Segregation:
- Solid Waste: Collect unused or expired Urolithin C powder in a clearly labeled, sealed container designated for chemical waste.
- Liquid Waste: Solutions containing Urolithin C should be collected in a separate, labeled waste container. Do not mix with other solvent waste unless permitted by your institution's waste management guidelines.

Safety Operating Guide



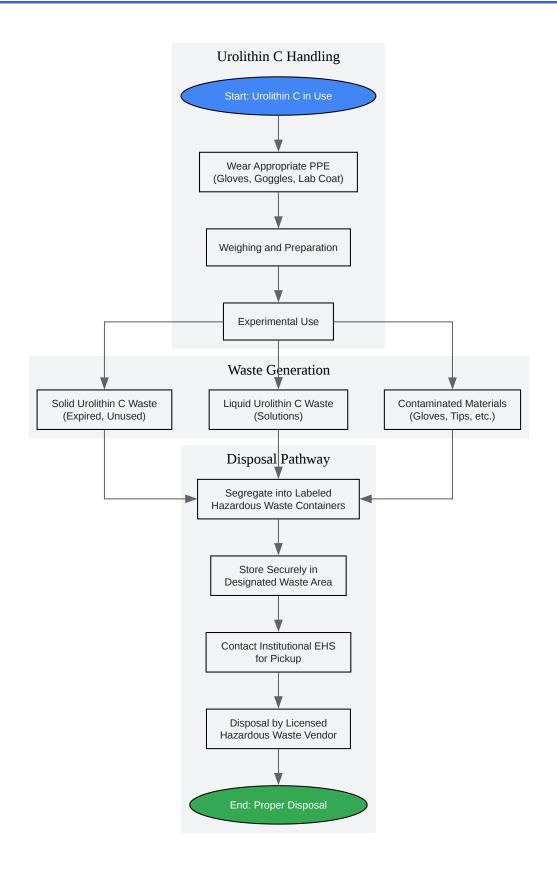
- Contaminated Materials: Any materials that have come into contact with **Urolithin C**, such as
 pipette tips, gloves, and bench paper, should be disposed of as contaminated waste in
 designated containers.[5]
- 3. In-Lab Decontamination (for spills):
- In case of a small spill, absorb the material with an inert absorbent like diatomite or universal binders.[5]
- Decontaminate the affected surface by scrubbing with alcohol.
- Collect all cleanup materials in a sealed container for hazardous waste disposal.[5]
- 4. Waste Collection and Storage:
- Store waste containers in a cool, dry, and well-ventilated area, away from incompatible materials.[6][7]
- Ensure all waste containers are tightly closed to prevent leaks or spills.[5]
- 5. Final Disposal:
- Urolithin C waste must be disposed of through a licensed hazardous waste disposal company.
- One recommended method for final disposal is incineration. This typically involves dissolving
 or mixing the material with a combustible solvent in a chemical incinerator equipped with an
 afterburner and scrubber.[6]
- Never dispose of **Urolithin C** down the drain or in regular trash.[5][6]
- 6. Regulatory Compliance:
- Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance on chemical waste disposal.
- Disposal procedures must comply with all local, state, and federal regulations.[5]



Experimental Workflow and Decision Making

The following diagrams illustrate the logical flow for handling and disposing of **Urolithin C** in a laboratory setting.

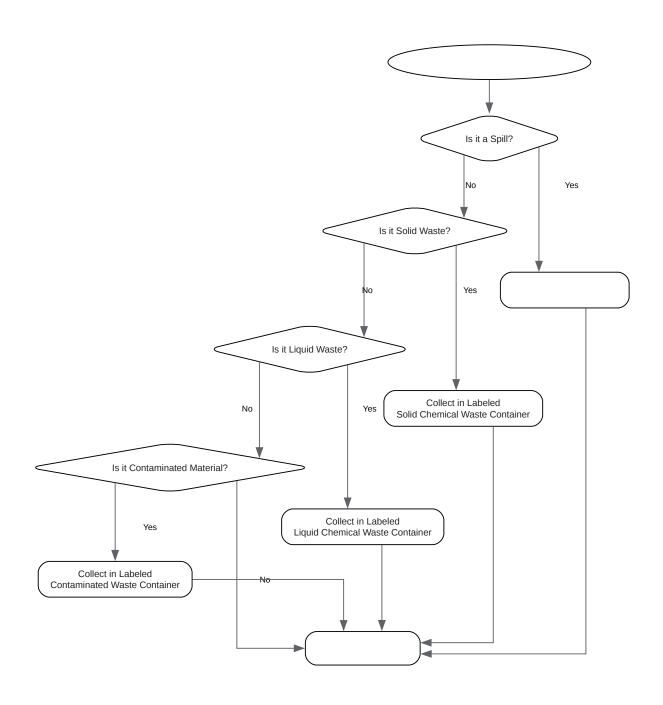




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Caption: Workflow for Handling and Disposal of Urolithin C.





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Caption: Decision Tree for **Urolithin C** Waste Segregation.



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